

Spectroscopic Characterization of 4-Fluorophenibut (β -(4-Fluorophenyl)-GABA)

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Compound of Interest

Compound Name: 4-Amino-4-(4-fluorophenyl)butanoic acid
CAS No.: 1042559-02-3
Cat. No.: B2582381

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile of 4-Fluorophenibut (4-F-Phenibut), a halogenated derivative of the gabapentinoid Phenibut. Designed for analytical chemists and forensic researchers, this document details the specific nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) signatures required for unambiguous identification.

The introduction of the fluorine atom at the para position of the phenyl ring significantly alters the electronic environment compared to the parent compound, Phenibut. This results in characteristic spin-spin coupling constants (

) in

C NMR and distinct fragmentation patterns in MS, which are the primary focus of this analysis.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

Parameter	Data
IUPAC Name	4-Amino-3-(4-fluorophenyl)butanoic acid hydrochloride
Common Names	4-Fluorophenibut, F-Phenibut, Fluorobut
CAS Number	52237-19-1 (Free Acid) / 1858241-03-8 (HCl Salt)
Molecular Formula	C
	H
	FNO
	(Free Acid)
Molecular Weight	197.21 g/mol (Free Acid) / 233.67 g/mol (HCl Salt)
Appearance	White crystalline powder
Solubility	Highly soluble in water, methanol; soluble in DMSO

Nuclear Magnetic Resonance (NMR) Spectroscopy[5][9][10][11]

Experimental Protocol

- Solvent: Deuterium Oxide (D

O) is recommended for the hydrochloride salt to minimize exchangeable proton broadening. DMSO-

is preferred for the free amino acid to observe carboxyl/amine protons.

- Reference: Tetramethylsilane (TMS) or residual solvent peak (HDO

4.79 ppm in D

O).

- Frequency: Data below corresponds to 400 MHz (

H) and 100 MHz (

C).

Proton NMR (¹H NMR)

The aromatic region distinguishes 4-F-Phenibut from Phenibut. While Phenibut displays a multiplet for the monosubstituted benzene ring, 4-F-Phenibut exhibits a higher-order AA'BB' system due to the symmetry of the para-substitution.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.25 – 7.35	Multiplet (AA'BB')	2H	Ar-H (meta to F)	Protons at C2'/C6' (closest to alkyl chain)
7.05 – 7.15	Multiplet (AA'BB')	2H	Ar-H (ortho to F)	Protons at C3'/C5' (shielded by Fluorine)
3.30 – 3.45	Multiplet	1H	CH (Methine)	C3 (Beta-position)
3.15 – 3.25	Doublet of Doublets	1H	CH (a)	C4 (Gamma-position, next to NH)
3.00 – 3.10	Doublet of Doublets	1H	CH (b)	C4 (Gamma-position, diastereotopic)
2.65 – 2.80	Doublet of Doublets	1H	CH (a)	C2 (Alpha-position, next to COOH)
2.50 – 2.60	Doublet of Doublets	1H	CH (b)	C2 (Alpha-position, diastereotopic)

Carbon-13 NMR (¹³C NMR)

The diagnostic power of

¹³C NMR lies in the Carbon-Fluorine coupling constants (

).

These couplings split the aromatic carbon signals into doublets with predictable magnitudes.

Shift (ppm)	Multiplicity	(Hz)	Assignment	Notes
174.5	Singlet	-	C=O	Carboxylic Acid Carbon
162.1	Doublet	~245 Hz	C-F (C4')	Definitive ID: Direct C-F coupling.
136.5	Doublet	~3 Hz	C-Alkyl (C1')	Para to Fluorine; weak coupling.
129.2	Doublet	~8 Hz	C-Meta (C2'/C6')	Coupling through 3 bonds ().
115.8	Doublet	~21 Hz	C-Ortho (C3'/C5')	Coupling through 2 bonds ().
43.5	Singlet	-	C-NH (C4)	Gamma-carbon
38.2	Singlet	-	C-COOH (C2)	Alpha-carbon
32.5	Singlet	-	CH-Ar (C3)	Beta-carbon

Mass Spectrometry (MS)[4][12]

Ionization & Fragmentation Logic

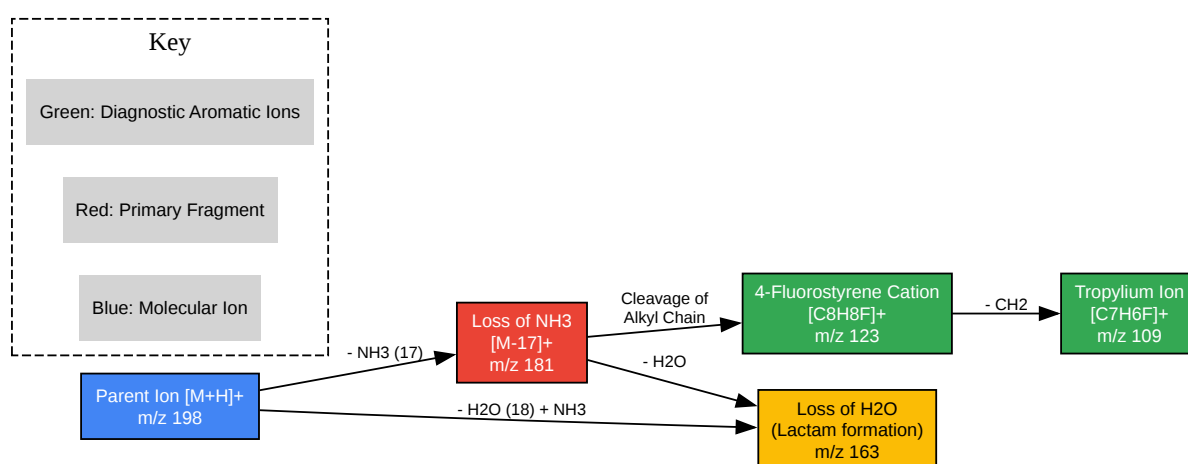
- Method: ESI (Positive Mode) or GC-MS (EI, often requires derivatization).
- Parent Ion: [M+H]

= 198.1 m/z.
- Base Peak: Typically m/z 181 (Loss of NH

) or m/z 123 (Fluorinated tropylium/styrene cation).

The fragmentation pathway follows a standard McLafferty-like rearrangement and neutral loss pattern typical of GABA analogs, but shifted by +18 amu (mass difference between H and F) relative to Phenibut.

Fragmentation Pathway Visualization



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Caption: Proposed ESI(+) fragmentation pathway for 4-Fluorophenibut showing key diagnostic ions.

m/z	Ion Identity	Interpretation
198.1	[M+H]	Protonated Molecular Ion
181.1	[M+H - NH]	Loss of ammonia (characteristic of primary amines)
163.1	[M+H - NH - H O]	Formation of cyclic lactam (fluorinated pyrrolidone)
123.0	[C H F]	Fluorinated ethyl- benzene/styrene cation
109.0	[C H F]	Fluorinated tropylium ion (High stability aromatic)

Infrared Spectroscopy (FT-IR)

Experimental Protocol

- Method: ATR (Attenuated Total Reflectance) on neat solid or KBr Pellet.
- Resolution: 4 cm

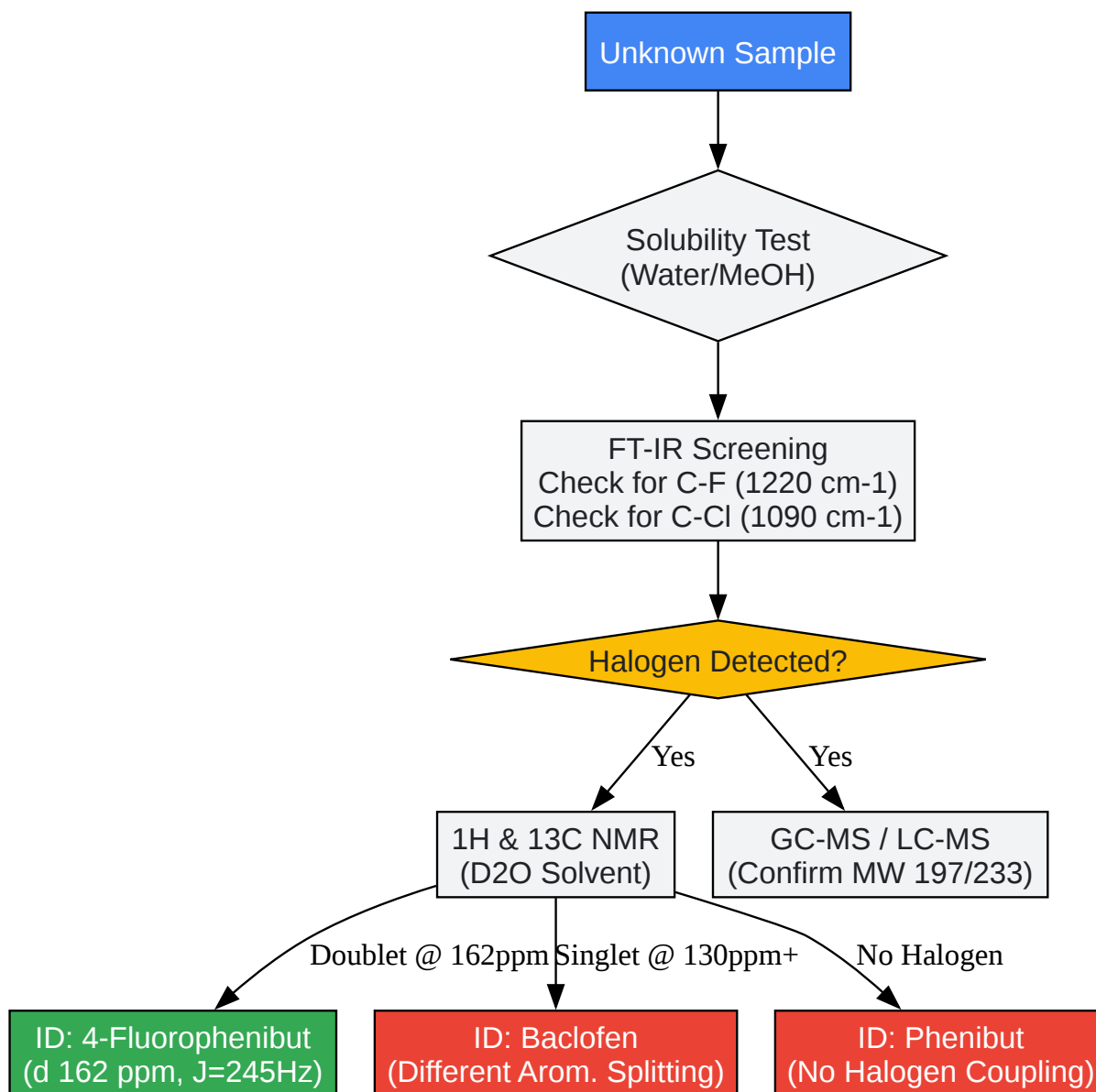
Diagnostic Bands

The spectrum is dominated by the zwitterionic nature of the amino acid (if free acid) or the amine salt (if HCl). The C-F stretch is the key differentiator from Phenibut.

Wavenumber (cm)	Intensity	Assignment	Functional Group
2800 – 3200	Broad, Strong	N-H Stretch	Amine salt (NH)
2500 – 3300	Very Broad	O-H Stretch	Carboxylic acid (often overlaps with NH)
1710 – 1730	Strong, Sharp	C=O[1] Stretch	Carboxylic Acid (Carbonyl)
1580 – 1610	Medium	C=C Stretch	Aromatic Ring breathing
1500 – 1520	Strong	N-H Bend	Amine bending vibration
1215 – 1235	Strong	C-F Stretch	Diagnostic: Aryl-Fluorine bond
820 – 840	Strong	C-H Bend (oop)	Para-substituted benzene ring

Analytical Workflow for Verification

To ensure "Self-Validating" protocols, the following workflow is recommended for distinguishing 4-F-Phenibut from similar analogs (e.g., Baclofen, Phenibut).



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Caption: Decision tree for differentiating 4-Fluorophenibut from Baclofen and Phenibut.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 103611, 4-Fluorophenibut. Retrieved from [[Link](#)]

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Sources

- [1. Interpreting Infrared Spectra - Specac Ltd \[specac.com\]](#)
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